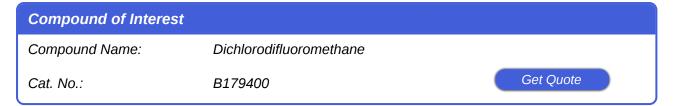


# The Phase Behavior of Dichlorodifluoromethane: A Technical Guide

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An In-depth Analysis of the Phase Diagram of **Dichlorodifluoromethane** (R-12) Under Varying Pressure Conditions for Researchers and Drug Development Professionals.

This technical guide provides a comprehensive overview of the phase diagram of **dichlorodifluoromethane**, a compound historically known as Freon-12 or R-12. While its use has been largely phased out due to its ozone-depleting properties, its well-characterized thermophysical properties make it a valuable case study for understanding phase transitions. This document summarizes key quantitative data, details the experimental protocols used to determine these properties, and presents a visual representation of its phase behavior.

# Thermophysical Properties of Dichlorodifluoromethane

The phase behavior of a pure substance is defined by its triple point, critical point, and the phase boundaries for solid, liquid, and vapor states. The following tables summarize these key properties for **dichlorodifluoromethane**.

## **Table 1: Key Phase Points of Dichlorodifluoromethane**



Property	Temperature (°C)	Temperature (K)	Pressure (bar)	Pressure (MPa)
Triple Point	-157.05[1]	116.10[2]	2.449 x 10 <sup>-6</sup> [1]	2.449 x 10 <sup>-7</sup>
Normal Boiling Point	-29.8[3][4][5]	243.35[2]	1.013	0.1013
Critical Point	111.80[1]	384.95	41.25[1]	4.125[1]

Table 2: Vapor Pressure of Dichlorodifluoromethane at

**Various Temperatures** 

Temperature (°C)	Vapor Pressure (kPa)
-20	151[6]
0	300[6]
16	500[6][7]
20	567[6][7]
40	960[6][7]

# **Experimental Protocols for Phase Diagram Determination**

The determination of a substance's phase diagram involves a series of precise experimental measurements. The following sections outline the methodologies for determining the key phase transition points and vapor pressure of **dichlorodifluoromethane**.

## Vapor-Liquid Equilibrium (VLE) and Vapor Pressure Measurement

Objective: To determine the vapor pressure of **dichlorodifluoromethane** at various temperatures.

Methodology: A static or dynamic VLE apparatus is employed.



#### Static Method:

- A known quantity of high-purity dichlorodifluoromethane is introduced into an evacuated, thermostatically controlled equilibrium cell of known volume.
- The cell is heated or cooled to the desired temperature and allowed to reach thermal equilibrium, where the temperature and pressure are constant.
- The pressure within the cell, which corresponds to the vapor pressure of the substance at that temperature, is measured using a calibrated pressure transducer.
- This process is repeated at various temperatures to generate a vapor pressure curve.
- Dynamic (Recirculation) Method:
  - The liquid and vapor phases of dichlorodifluoromethane are continuously recirculated within a closed loop containing an equilibrium chamber.
  - The system is brought to a steady state at a specific temperature and pressure.
  - Samples of the liquid and vapor phases are withdrawn and their compositions are analyzed, although for a pure substance, the primary measurement is the steady-state pressure at a given temperature.

### **Triple Point Determination**

Objective: To determine the unique temperature and pressure at which the solid, liquid, and vapor phases of **dichlorodifluoromethane** coexist in equilibrium.

#### Methodology:

- A sample of high-purity dichlorodifluoromethane is placed in a sealed, transparent cell.
- The cell is cooled to just below the expected triple point temperature, causing the substance to solidify.
- The temperature is then slowly increased while the pressure is monitored.



The triple point is identified as the temperature and pressure at which solid, liquid, and vapor
are all observed to be in equilibrium. This is a fixed point for a pure substance.

#### **Critical Point Determination**

Objective: To determine the critical temperature and pressure of **dichlorodifluoromethane**, above which distinct liquid and gas phases do not exist.

#### Methodology:

- A small, sealed, high-pressure transparent cell is partially filled with liquid dichlorodifluoromethane, with the remaining volume occupied by its vapor.
- The cell is slowly and uniformly heated.
- As the temperature and pressure increase, the density of the liquid decreases while the density of the vapor increases.
- The meniscus separating the liquid and vapor phases will become less distinct and eventually disappear at the critical temperature. The pressure at this point is the critical pressure.
- The disappearance of the meniscus indicates that the properties of the liquid and vapor phases have become identical, and the substance has become a supercritical fluid.

### **Calorimetry for Enthalpy of Phase Transitions**

Objective: To measure the latent heat of vaporization and fusion.

#### Methodology:

- A known mass of **dichlorodifluoromethane** is placed in a calorimeter.
- For the heat of vaporization, the liquid is heated at a constant pressure (e.g., atmospheric
  pressure for the normal boiling point) and the energy required to vaporize the entire sample
  is measured.



- For the heat of fusion, the solid is melted at a constant pressure, and the energy absorbed during this phase change is measured.
- These measurements are crucial for a complete thermodynamic description of the phase transitions.

## **Logical Relationship of Phase Transitions**

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